

1-Butyl-2-cyclohexen-1-ol stability and storage conditions

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Compound of Interest

Compound Name: 1-Butyl-2-cyclohexen-1-ol

Cat. No.: B15431045

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Technical Support Center: 1-Butyl-2-cyclohexen-1-ol

This technical support guide provides essential information on the stability and proper storage of **1-Butyl-2-cyclohexen-1-ol** for researchers, scientists, and professionals in drug development. Given the limited specific data on this compound, the following recommendations are based on the known properties of the parent compound, 2-cyclohexen-1-ol, and the general reactivity of allylic alcohols.

Frequently Asked Questions (FAQs)

Q1: What are the primary stability concerns for **1-Butyl-2-cyclohexen-1-ol**?

A1: As an allylic alcohol, **1-Butyl-2-cyclohexen-1-ol** is susceptible to several degradation pathways. The primary concerns are oxidation, peroxide formation, and acid- or base-catalyzed rearrangements. The allylic hydroxyl group exhibits enhanced reactivity, making the compound sensitive to its storage environment.

Q2: How should I store **1-Butyl-2-cyclohexen-1-ol** for short-term and long-term use?

A2: For optimal stability, **1-Butyl-2-cyclohexen-1-ol** should be stored under an inert atmosphere (e.g., argon or nitrogen) in a tightly sealed container. For short-term storage,

refrigeration is recommended. For long-term storage, freezing is preferable. Avoid repeated freeze-thaw cycles.

Q3: What signs of degradation should I look for?

A3: Visual indicators of degradation can include a change in color (e.g., development of a yellow tint), an increase in viscosity, or the formation of solid precipitates. A change in odor may also indicate decomposition.

Q4: Is **1-Butyl-2-cyclohexen-1-ol** sensitive to air and light?

A4: Yes. Similar to other allylic alcohols, exposure to air can lead to oxidation and the formation of peroxides, which can be hazardous, especially upon concentration.^[1] Exposure to light can also promote degradation. Therefore, it is crucial to store the compound in an amber vial or a light-protected container.

Q5: What materials are incompatible with **1-Butyl-2-cyclohexen-1-ol**?

A5: Avoid contact with strong oxidizing agents, strong acids, and strong bases, as these can catalyze decomposition.^{[2][3]} Also, avoid contact with reactive metals.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results (e.g., low yield, side products)	Compound degradation due to improper storage.	Verify storage conditions (temperature, inert atmosphere). Test for peroxides. Consider purifying the material before use.
Change in physical appearance (color, viscosity)	Oxidation or polymerization.	Discard the material if significant changes are observed. If the material is critical, consider purification, but exercise caution due to potential peroxide contamination.
Precipitate formation	Polymerization or formation of insoluble degradation products.	Do not use the material. Dispose of it according to your institution's safety guidelines.

Storage and Handling Recommendations

Parameter	Condition	Rationale
Temperature	Short-term: 2-8°C (Refrigerator) ^[4] Long-term: -20°C (Freezer)	To minimize thermal degradation and slow down potential side reactions.
Atmosphere	Inert gas (Argon or Nitrogen)	To prevent oxidation and peroxide formation.
Container	Tightly sealed amber glass vial or bottle	To protect from light and air.
Handling	Use in a well-ventilated area, preferably a fume hood. ^[5] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves (butyl rubber is recommended for allylic alcohols), and a lab coat. ^[6]	To ensure safety due to the potential toxicity and flammability of allylic alcohols.

Experimental Protocols

Peroxide Test Protocol (Qualitative)

A qualitative test for peroxides is crucial before using any stored allylic alcohol, especially if it has been exposed to air.

Materials:

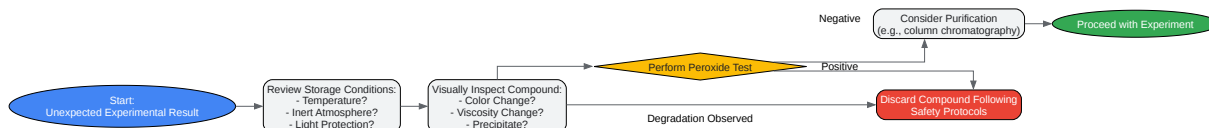
- Potassium iodide (KI) solution (10% w/v in water)
- Starch indicator solution
- Sample of **1-Butyl-2-cyclohexen-1-ol**
- Test tube

Procedure:

- Add 1 mL of the **1-Butyl-2-cyclohexen-1-ol** sample to a test tube.
- Add 1 mL of the 10% potassium iodide solution.
- Shake the mixture vigorously for 30 seconds.
- Allow the layers to separate.
- A yellow to brown color in the organic layer indicates the presence of peroxides.
- For confirmation, add a few drops of starch indicator solution. The development of a dark blue or purple color confirms the presence of peroxides.

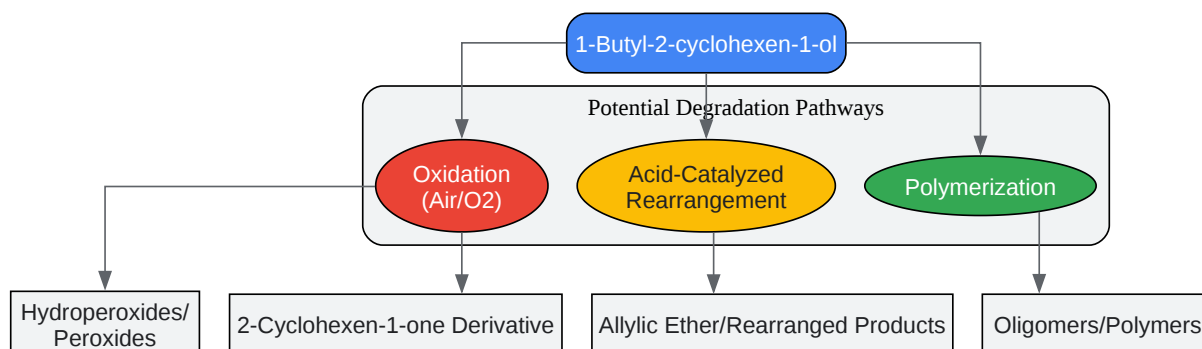
Caution: Do not distill or concentrate any sample that tests positive for peroxides, as this can lead to an explosion.

Visual Guides



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Caption: Troubleshooting workflow for stability issues with **1-Butyl-2-cyclohexen-1-ol**.



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Caption: Potential degradation pathways for **1-Butyl-2-cyclohexen-1-ol**.

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References

- 1. 2-Cyclohexen-1-OL | C₆H₁₀O | CID 13198 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. lyondellbasell.com [lyondellbasell.com]
- 4. 2-CYCLOHEXEN-1-OL | 822-67-3 [chemicalbook.com]
- 5. Learn About the Application and Storage of Allyl Alcohol - Nanjing Chemical Material Corp. [njchm.com]
- 6. Allyl alcohol - Sciencemadness Wiki [sciencemadness.org]
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